

Application Notes and Protocols for AZ3976

Stock Solution Preparation

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Compound of Interest

Compound Name: AZ3976

Cat. No.: B15582302

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the preparation, storage, and handling of stock solutions of **AZ3976**, a potent and selective inhibitor of Plasminogen Activator Inhibitor-1 (PAI-1). Adherence to these protocols is crucial for ensuring the accuracy and reproducibility of experimental results.

Introduction to AZ3976

AZ3976 is a small molecule inhibitor that targets PAI-1, a key regulator of the fibrinolytic system. It functions by accelerating the conformational transition of active PAI-1 to its latent, inactive state[1][2]. Due to its role in processes such as thrombosis and cancer, PAI-1 is a significant target in drug discovery, and **AZ3976** serves as a critical tool for studying its biological functions. In experimental settings, **AZ3976** has demonstrated inhibitory activity with IC50 values in the micromolar range in various functional assays[1][2][3].

Physicochemical and Solubility Data

Proper stock solution preparation begins with accurate information regarding the compound's properties. The following table summarizes essential quantitative data for **AZ3976**.

Property	Value	Source(s)
Molecular Weight	317.34 g/mol	[4]
Appearance	White to off-white solid	[4]
Primary Solvent	Dimethyl Sulfoxide (DMSO)	[1][3][4][5]
Solubility in DMSO	Up to 100 mg/mL (315.12 mM)	[4]
Recommended Stock Concentration	10 mM - 100 mM in 100% DMSO	[1][3]

Experimental Protocols

Materials and Equipment

- **AZ3976** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials (amber or covered with foil)
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional, but recommended)
- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Protocol for Preparing a 10 mM AZ3976 Stock Solution

This protocol describes the preparation of a 10 mM stock solution, a commonly used concentration for initial dilutions.

- Preparation: Before starting, ensure the work area is clean and that all materials are readily accessible. Allow the **AZ3976** powder and DMSO to equilibrate to room temperature to prevent condensation.
- Weighing: Carefully weigh out the desired amount of **AZ3976** powder using a calibrated analytical balance. To prepare 1 mL of a 10 mM stock solution, you will need 3.17 mg of **AZ3976**.
 - Calculation:
 - $\text{Volume (L)} \times \text{Concentration (mol/L)} \times \text{Molecular Weight (g/mol)} = \text{Mass (g)}$
 - $0.001 \text{ L} \times 0.01 \text{ mol/L} \times 317.34 \text{ g/mol} = 0.00317 \text{ g} = 3.17 \text{ mg}$
- Dissolution:
 - Add the weighed **AZ3976** powder to a sterile microcentrifuge tube.
 - Add the calculated volume of DMSO. For 3.17 mg of **AZ3976**, add 1 mL of DMSO.
 - Cap the tube tightly and vortex thoroughly for 1-2 minutes to facilitate dissolution.
 - If the compound does not fully dissolve, sonication for 5-10 minutes can be beneficial[5]. Visually inspect the solution to ensure there are no visible particles. It is noted that using newly opened, hygroscopic DMSO can significantly impact solubility[4].
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile, light-protected tubes[4].
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (6 months to a year)[4][5].

Preparation of Working Solutions

For most cell-based assays and enzymatic experiments, the high concentration of DMSO in the stock solution is toxic. Therefore, the stock solution must be diluted to a working concentration

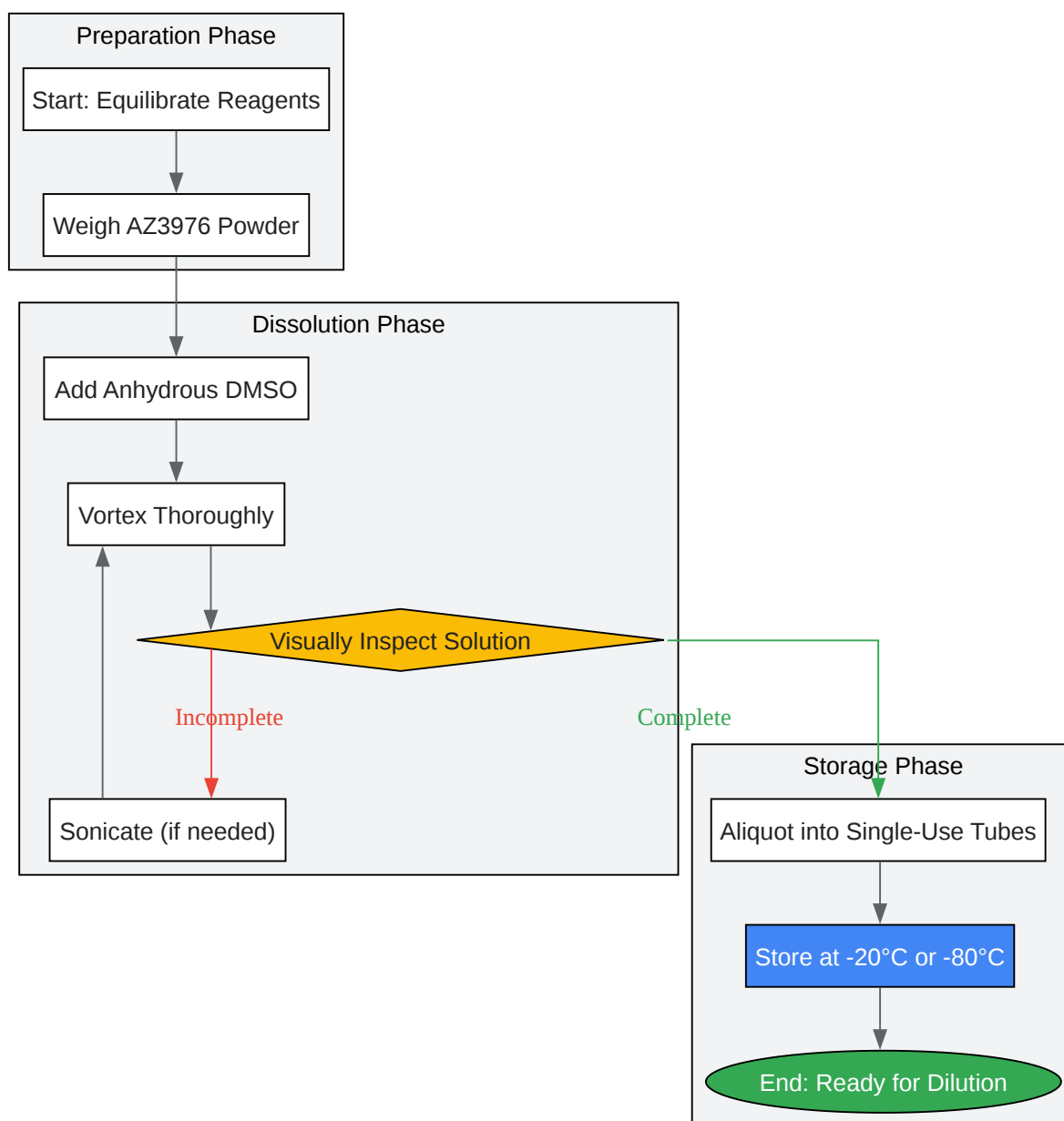
where the final DMSO concentration is typically below 0.5%.

- Example Dilution: To prepare a 100 μM working solution from a 10 mM stock, perform a 1:100 serial dilution. For instance, add 1 μL of the 10 mM stock solution to 99 μL of the desired aqueous buffer or cell culture medium. In published studies, a 100 mM stock in DMSO was first diluted to 1 mM in a running buffer before further dilution to the final experimental concentrations^{[1][3][6]}.

Mandatory Visualizations

Experimental Workflow for Stock Solution Preparation

The following diagram illustrates the standard workflow for preparing the **AZ3976** stock solution.

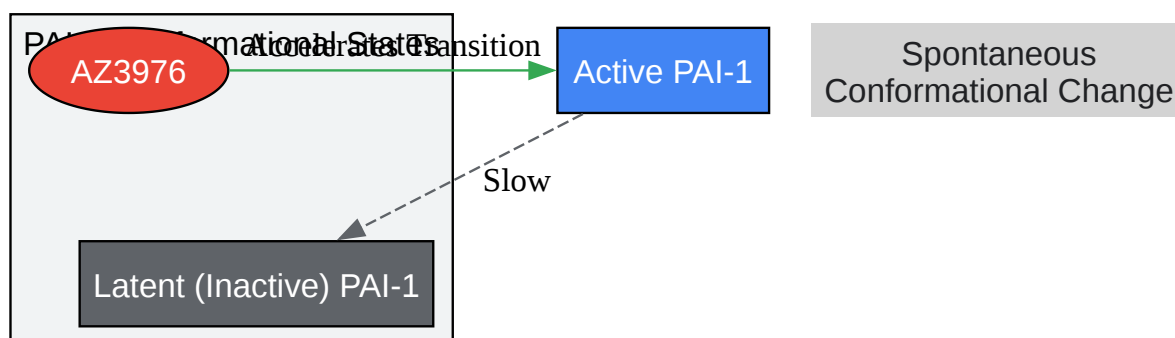


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Caption: Workflow for **AZ3976** stock solution preparation.

Signaling Pathway Inhibition by AZ3976

The diagram below outlines the mechanism of action of **AZ3976**.



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Caption: **AZ3976** accelerates the transition of PAI-1 to its latent form.

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